

# Dicyclopentyl(dimethoxy)silane chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Dicyclopentyl(dimethoxy)silane**

Cat. No.: **B144380**

[Get Quote](#)

An In-depth Technical Guide to **Dicyclopentyl(dimethoxy)silane**

## Introduction

**Dicyclopentyl(dimethoxy)silane** (DCPDMS), CAS number 126990-35-0, is an organosilicon compound with a unique molecular structure that confers valuable steric and electronic properties.<sup>[1]</sup> The molecule consists of a central silicon atom bonded to two bulky cyclopentyl groups and two methoxy groups.<sup>[2]</sup> This structure makes it particularly significant as an external electron donor (D-Donor) in Ziegler-Natta catalyst systems for propylene polymerization.<sup>[1][3]</sup> In this role, DCPDMS is critical for controlling the isotacticity of the resulting polypropylene, leading to polymers with high crystallinity and improved physical properties.<sup>[1][2][4]</sup> Beyond catalysis, its bulky nature makes it a useful silylating agent in specialized organic syntheses and a precursor in the production of materials like silicone resins, coatings, and adhesives.<sup>[1][2]</sup>

## Chemical Structure and Identification

The core of DCPDMS is a tetrahedral silicon atom. The two cyclopentyl groups provide significant steric hindrance, which is key to its selectivity in both catalysis and synthesis. The two methoxy groups are susceptible to hydrolysis, a key reaction in its role in sol-gel chemistry and its environmental fate.<sup>[1]</sup>

Caption: Molecular structure of **Dicyclopentyl(dimethoxy)silane**.

## Physicochemical Properties

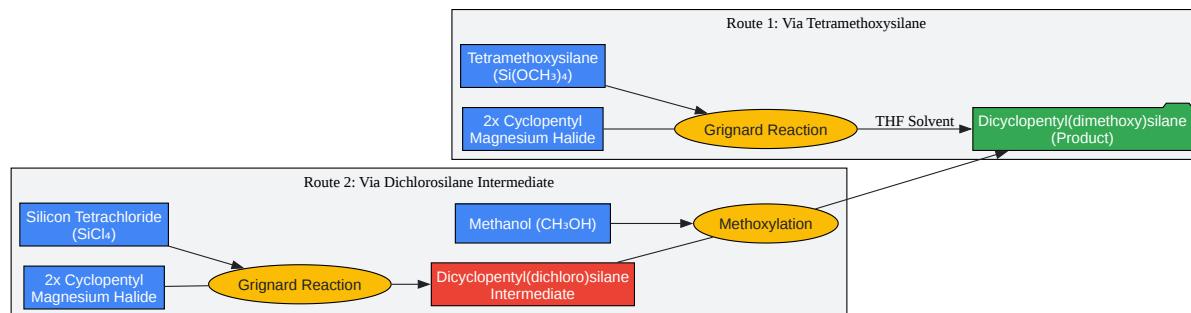
DCPDMS is a colorless to nearly colorless, clear liquid that is sensitive to moisture.[1][4] Its key properties are summarized in the table below.

Property	Value
CAS Number	126990-35-0[5]
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O <sub>2</sub> Si[5][6]
Molecular Weight	228.41 g/mol [7][8][9]
Appearance	Colorless to almost colorless clear liquid[1]
Boiling Point	251 °C @ 760 mmHg[2][3] 120 °C @ 6 mmHg[1] 103 °C @ 5 mmHg[3]
Density	~0.986 g/mL @ 25 °C[1] 0.99 g/cm <sup>3</sup> @ 20 °C
Refractive Index	1.467 @ 20 °C[1] 1.4640-1.4650 @ 25 °C[3]
Flash Point	102 °C (closed cup)[3] 141 °C
Purity (by GC)	≥98.0%[10] or ≥99.0%[3]
SMILES	CO--INVALID-LINK--(C2CCCC2)OC[11]
InChI Key	JWCYDYZLEAQGJJ-UHFFFAOYSA-N[6][12]

## Experimental Protocols

### Synthesis Methodologies

Two primary synthesis routes for DCPDMS involve the use of a Grignard reagent.[1][13] These methods allow for the precise installation of the two cyclopentyl groups onto the silicon center.

[Click to download full resolution via product page](#)

Caption: Synthesis pathways for **Dicyclopentyl(dimethoxy)silane**.

Protocol 1: Reaction with Tetramethoxysilane[13]

- Prepare a Grignard reagent solution by reacting approximately 2.0 moles of cyclopentyl chloride with 2.0 moles of magnesium metal turnings in 1 liter of dried tetrahydrofuran (THF).
- In a separate reaction vessel, dissolve approximately 1.0 mole of tetramethoxysilane in 500 mL of dried THF.
- Slowly add the prepared cyclopentyl magnesium chloride solution dropwise to the tetramethoxysilane solution. Maintain the reaction temperature below 50 °C throughout the addition.
- After the reaction is complete (monitored by gas chromatography), filter the mixture to remove the precipitated magnesium salts.

- Remove the THF solvent by distillation.
- Purify the resulting crude product by distillation under reduced pressure (e.g., 103 °C at 5 mmHg) to yield the final liquid product.[3][14]

Protocol 2: Via Dichlorosilane Intermediate[1][13]

- React approximately two moles of a cyclopentyl magnesium halide with one mole of silicon tetrachloride ( $\text{SiCl}_4$ ) to form the intermediate, Dicyclopentyl(dichloro)silane.
- Convert the dichlorosilane intermediate to the final product through methoxylation by reacting it with an excess (more than 2 moles per mole of intermediate) of methanol.[13]

## Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method used to confirm the identity and purity of DCPDMS. The following protocol is based on a published method for analyzing complex chemical mixtures containing this compound.[15]

Instrumentation:

- Gas Chromatograph: Agilent 8890 GC (or equivalent)
- Mass Spectrometer: Agilent 7250 Q-TOF (or equivalent)
- Column: Agilent DB-5Q, 30 m, 0.25 mm ID, 0.25  $\mu\text{m}$  film thickness

GC Parameters:

- Inlet: MMI, 4 mm Ultra Inert liner with wool
- Injection Volume: 1  $\mu\text{L}$
- Injection Mode: Splitless
- Inlet Temperature Program: Hold at 65 °C for 0.01 min, then ramp at 300 °C/min to 280 °C

- Carrier Gas: Helium
- Column Flow: 1 mL/min (constant flow)
- Oven Temperature Program: Hold at 45 °C for 2 min, ramp at 12 °C/min to 325 °C, hold for 11 min

MS Parameters:

- Transfer Line Temperature: 325 °C
- Quadrupole Temperature: 150 °C
- Source Temperature: 200 °C
- Electron Energy: 70 eV
- Mass Range: 50 to 1000 m/z
- Spectral Acquisition Rate: 5 Hz

## Applications in Research and Industry

The primary application of DCPDMS is as a high-performance external electron donor in Ziegler-Natta catalysts for polypropylene production.[\[1\]](#) Its function is to selectively poison non-stereospecific active sites on the catalyst, thereby enhancing the stereoselectivity and resulting in polypropylene with a high isotacticity index (>98%), high crystallinity, and desirable mechanical properties.[\[1\]](#)

Additionally, DCPDMS serves as:

- A versatile silylating agent in organic synthesis, where the steric bulk of the cyclopentyl groups allows for high selectivity in protecting sensitive functional groups.[\[1\]](#)
- A precursor in materials science, particularly in sol-gel chemistry for creating hybrid organic-inorganic materials.[\[1\]](#)

- A coupling agent to improve adhesion and compatibility between organic polymers and inorganic substrates in formulations for coatings, sealants, and adhesives.[6]

## Safety and Handling

**Dicyclopentyl(dimethoxy)silane** is classified as a hazardous chemical and requires careful handling.

- Hazards: Causes skin irritation and serious eye damage.[1][11][16] It is very toxic to aquatic life with long-lasting effects.[1][11] The compound is moisture-sensitive and can react with water to release methanol.[1][2][4]
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (goggles or face shield), and appropriate lab clothing.[16] All handling should be performed in a well-ventilated area or under a chemical fume hood.[17]
- Storage: Store in a cool, dry, and well-ventilated place away from moisture and direct sunlight.[3][12] Keep containers tightly sealed.
- First Aid: In case of eye contact, rinse cautiously with water for several minutes, remove contact lenses if present and easy to do, and immediately call a poison center or doctor.[16] If on skin, wash with plenty of water.[16]

This product is intended for research and industrial use only and is not for human or veterinary use.[1][18]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dicyclopentyl(dimethoxy)silane|99%+|CAS 126990-35-0 [benchchem.com]
- 2. Dicyclopentylmethoxysilane (DCPDMS, Donor-D) CAS:126990-35-0 from China manufacturer - Siwin [siwinspace.com]

- 3. Dicyclopentyldimethoxysilane (D-Donor) - IOTA CORPORATION LTD. [iotachem.com]
- 4. Dicyclopentyl Dimethoxy Silane CAS 126990-35-0 For Sale - Kerton Chemical [kerton-industry.com]
- 5. scbt.com [scbt.com]
- 6. CAS 126990-35-0: dicyclopentyldimethoxysilane | CymitQuimica [cymitquimica.com]
- 7. Dicyclopentyl(dimethoxy)silane 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 8. calpaclab.com [calpaclab.com]
- 9. Dicyclopentyl(dimethoxy)silane | CymitQuimica [cymitquimica.com]
- 10. Dicyclopentyl(dimethoxy)silane | 126990-35-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. Cyclopentane, 1,1'-(dimethoxysilylene)bis- | C12H24O2Si | CID 9794573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Dicyclopentyldimethoxysilane | 126990-35-0 [sigmaaldrich.com]
- 13. EP0460590A1 - Dicyclopentylalkoxy silanes - Google Patents [patents.google.com]
- 14. JPH0441496A - Dicyclopentyldimethoxysilane - Google Patents [patents.google.com]
- 15. lcms.cz [lcms.cz]
- 16. tcichemicals.com [tcichemicals.com]
- 17. sigmaaldrich.com [sigmaaldrich.com]
- 18. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Dicyclopentyl(dimethoxy)silane chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144380#dicyclopentyl-dimethoxy-silane-chemical-properties-and-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)